

# physical and chemical properties of Diethyl phenylphosphonite

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## Compound of Interest

Compound Name: Diethyl phenylphosphonite

Cat. No.: B154481

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## An In-depth Technical Guide to Diethyl Phenylphosphonite

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the core physical and chemical properties of **Diethyl phenylphosphonite** (CAS No: 1638-86-4). It includes detailed experimental protocols for its key reactions and summarizes its quantitative data in a structured format. This document is intended to serve as a technical resource for professionals in research and development.

## Compound Identification and Structure

**Diethyl phenylphosphonite**, with the IUPAC name diethoxy(phenyl)phosphane, is an organophosphorus compound widely utilized in organic synthesis.<sup>[1][2]</sup>

- Molecular Formula:  $C_{10}H_{15}O_2P$ <sup>[1]</sup>
- Molecular Weight: 198.20 g/mol <sup>[1]</sup>
- CAS Number: 1638-86-4<sup>[1]</sup>
- Synonyms: **Diethyl phenylphosphonite**, Phosphonous acid, P-phenyl-, diethyl ester, Diethoxyphenylphosphine, Diethyl benzenephosphonite<sup>[1][3][4]</sup>

Chemical Structure:

Caption: Chemical structure of **Diethyl phenylphosphonite**.

## Physical Properties

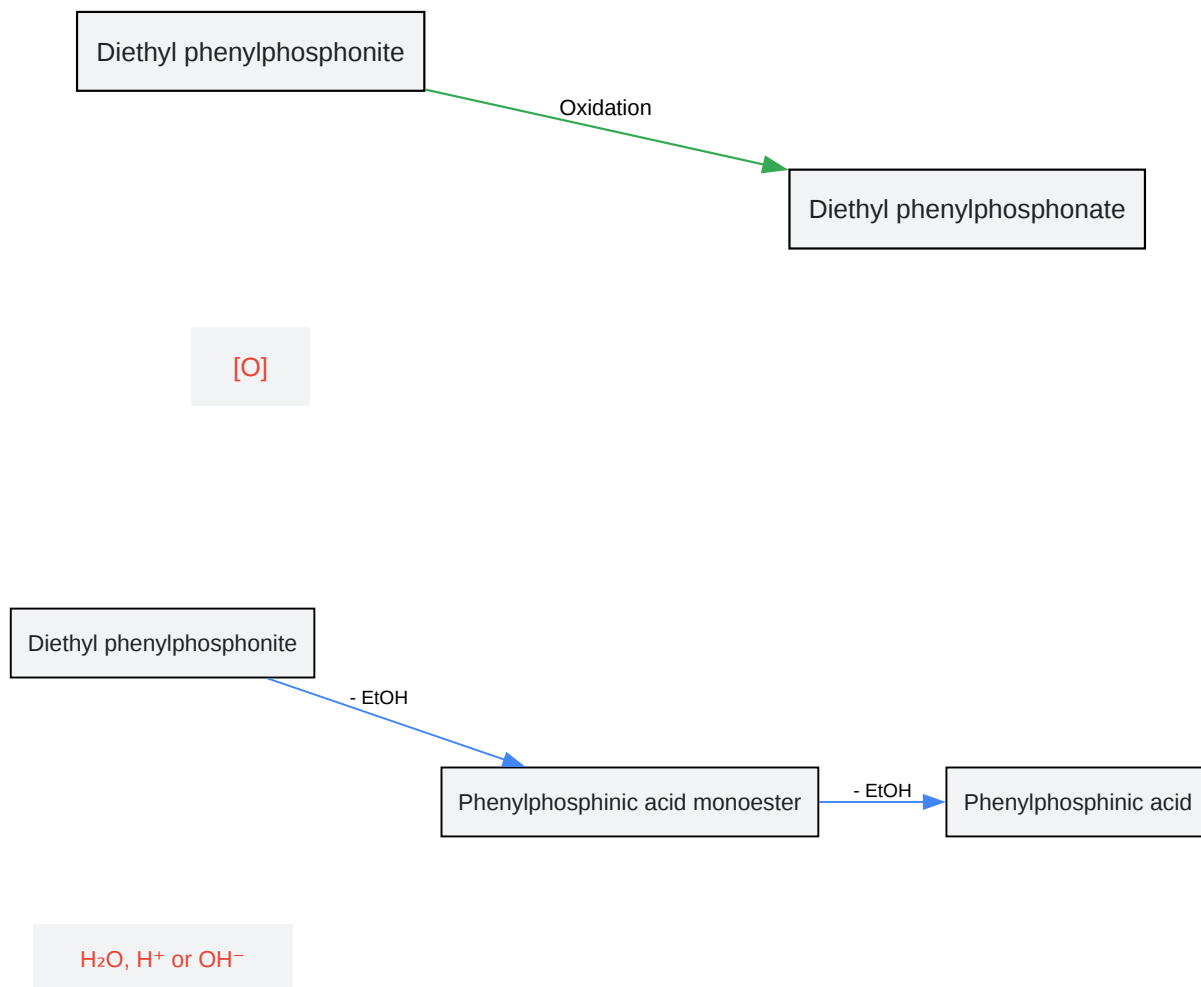
**Diethyl phenylphosphonite** is a clear, colorless liquid under standard conditions.<sup>[1][5]</sup> Its key physical properties are summarized in the table below.

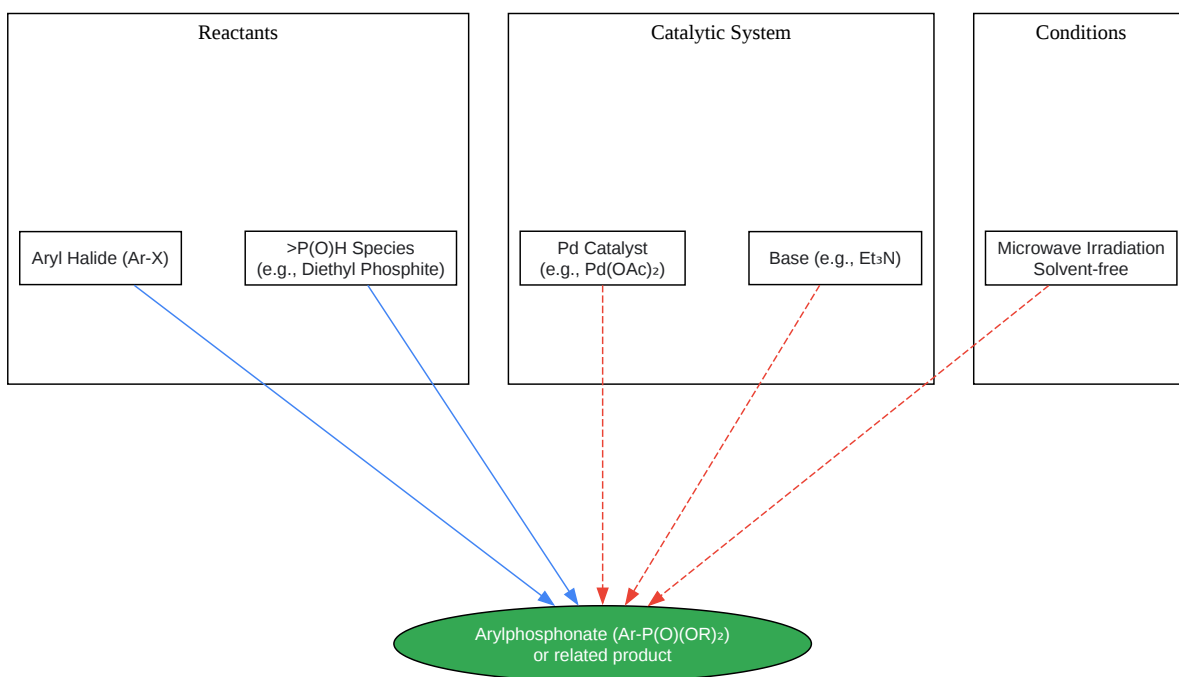
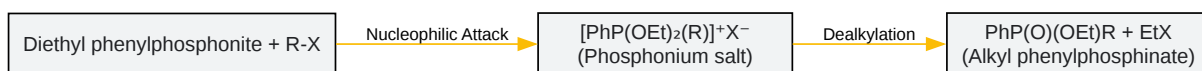
Property	Value	Reference
Appearance	Clear colorless liquid	<sup>[1][5]</sup>
Boiling Point	110-111 °C at 10-13 Torr	<sup>[3]</sup>
64°C at 0.7 mm Hg	<sup>[5]</sup>	
Density	1.032 g/mL at 25 °C	<sup>[5]</sup>
1.0405 g/cm <sup>3</sup> at 0 °C	<sup>[3]</sup>	
Refractive Index (n <sub>20/D</sub> )	1.51	<sup>[3][5]</sup>
Flash Point	>230 °F (>110 °C)	<sup>[3][5]</sup>
Vapor Pressure	47.5 Pa at 50 °C	<sup>[5]</sup>
Solubility	Soluble in organic solvents like ethanol, ethers, and alkanes.	<sup>[6]</sup>

## Chemical Properties and Reactivity

**Diethyl phenylphosphonite** is a reactive organophosphorus compound that participates in several important chemical transformations. It is sensitive to air and should be stored under an inert atmosphere.<sup>[5]</sup>

**Diethyl phenylphosphonite** is readily oxidized to the corresponding phosphonate, Diethyl phenylphosphonate. This is a common reaction for phosphites and phosphonites.





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## References

- 1. Diethyl phenylphosphonite | C<sub>10</sub>H<sub>15</sub>O<sub>2</sub>P | CID 74225 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. DIETHYL PHENYLPHOSPHONATE synthesis - chemicalbook [chemicalbook.com]
- 3. echemi.com [echemi.com]
- 4. nbinno.com [nbinno.com]
- 5. DIETHYL PHENYLPHOSPHONITE CAS#: 1638-86-4 [amp.chemicalbook.com]
- 6. chembk.com [chembk.com]
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